

Experimental Protocols for Determining Closantel Efficacy in Sheep

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Compound of Interest

Compound Name: *Closantel sodium dihydrate*

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Introduction

Closantel is a salicylanilide anthelmintic used in veterinary medicine to treat and control parasitic infections in ruminants, primarily against liver flukes (*Fasciola hepatica*) and certain nematodes, such as *Haemonchus contortus*. Its mechanism of action involves the uncoupling of oxidative phosphorylation in parasite mitochondria, leading to a disruption of energy metabolism and subsequent parasite death. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals to assess the efficacy of closantel in sheep. The protocols are based on established guidelines, including those from the World Association for the Advancement of Veterinary Parasitology (WAAVP).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Data Presentation: Efficacy of Closantel Against Key Sheep Parasites

The following tables summarize the efficacy of closantel against *Haemonchus contortus* and *Fasciola hepatica* in sheep as reported in various studies.

Table 1: Efficacy of Closantel against *Haemonchus contortus* in Sheep

| Dosage (mg/kg body weight) | Route of Administration | Efficacy (%) | Study Reference |
|----------------------------|-------------------------|---------------|-----------------|
| 10 | Oral | 91.24 - 98.23 | [5] |
| 10 | Oral | 100 | [6] |
| 7.5 | Oral | >95 | [7] |
| 15.0 | Oral | >95 | [7] |
| 5 | Oral | 84.6 | [8] |

Table 2: Efficacy of Closantel against *Fasciola hepatica* in Sheep

| Dosage (mg/kg body weight) | Route of Administration | Efficacy (%) | Study Reference |
|----------------------------|-------------------------|------------------------------|-----------------|
| 10 | Oral | 100 | [9] |
| Not Specified | Not Specified | 95 - 100 | [10] |
| 10 | Oral or Subcutaneous | Not specified, but effective | [11] |

Experimental Protocols

Two primary methods are employed to evaluate the efficacy of closantel in sheep: the Fecal Egg Count Reduction Test (FECRT) and the Controlled Efficacy Test.

Fecal Egg Count Reduction Test (FECRT)

The FECRT is a common field method to assess anthelmintic efficacy by comparing fecal egg counts before and after treatment.

Objective: To determine the percentage reduction in parasite egg shedding in sheep following treatment with closantel.

Materials:

- Test animals (sheep) with naturally acquired gastrointestinal nematode infections.
- Closantel formulation.
- Weighing scales.
- Dosing gun.
- Fecal collection bags and containers.
- Microscope, slides, and counting chambers (e.g., McMaster slide).
- Flotation solution (e.g., saturated sodium chloride).

Procedure:

- Animal Selection:
 - Select a minimum of 15-20 sheep with naturally acquired parasitic infections.
 - Animals should not have been treated with a broad-spectrum anthelmintic in the preceding 8 weeks.
 - A pre-treatment fecal egg count (FEC) should indicate a sufficient level of infection (e.g., a group average of at least 200-300 eggs per gram of feces).
- Pre-Treatment (Day 0):
 - Individually identify each sheep (e.g., with ear tags).
 - Weigh each animal to ensure accurate dosing.
 - Collect a fresh fecal sample (approximately 5-10 grams) directly from the rectum of each selected sheep.
 - Administer the recommended dose of closantel orally to each animal in the treatment group. An untreated control group should be maintained under the same conditions.
- Post-Treatment (Day 14):

- Fourteen days after treatment, collect a second fecal sample from each of the same sheep.
- Fecal Egg Count:
 - Perform a fecal egg count on all individual pre- and post-treatment samples using a standardized technique, such as the modified McMaster method.
- Calculation of Efficacy:
 - Calculate the group mean FEC for the pre-treatment and post-treatment samples.
 - The percentage reduction in fecal egg count is calculated using the following formula:

$$\text{Efficacy (\%)} = (1 - (\text{Mean Post-Treatment FEC} / \text{Mean Pre-Treatment FEC})) * 100$$

Interpretation of Results:

- An efficacy of 95% or greater is generally considered effective.
- An efficacy of less than 95% may indicate the presence of anthelmintic resistance.

Controlled Efficacy Test

The controlled efficacy test is a more rigorous method typically used for drug registration studies, involving experimental infection and parasite recovery at necropsy.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Objective: To determine the efficacy of closantel against specific larval and adult stages of a target parasite species under controlled laboratory conditions.

Materials:

- Parasite-free lambs.
- Infective larvae (L3) of the target parasite (e.g., *Haemonchus contortus*).
- Closantel formulation.
- Facilities for housing animals individually and preventing reinfection.

- Equipment for necropsy and parasite recovery.

Procedure:

- Animal Selection and Acclimatization:
 - Use parasite-naïve lambs of a similar age and weight.
 - House the lambs in conditions that prevent accidental parasitic infection and allow them to acclimatize to the environment and diet.
- Experimental Infection:
 - Infect each lamb orally with a known number of infective larvae (e.g., 5,000 L3 of *H. contortus*).
- Treatment:
 - After a pre-determined period to allow the parasites to establish and mature to the desired stage (e.g., 21 days for adult *H. contortus*), randomly allocate the lambs to a treatment group and an untreated control group (minimum of 6 animals per group).
 - Weigh each animal and administer the specified dose of closantel to the treatment group.
- Necropsy and Parasite Recovery:
 - Approximately 7-10 days after treatment, humanely euthanize all animals in both the treated and control groups.
 - At necropsy, collect the entire gastrointestinal tract (or specific target organs like the liver for *Fasciola hepatica*).
 - Systematically wash the contents of the abomasum and intestines over a series of sieves to recover all adult and larval parasites.
 - Count the number of each parasite species recovered from each animal.
- Calculation of Efficacy:

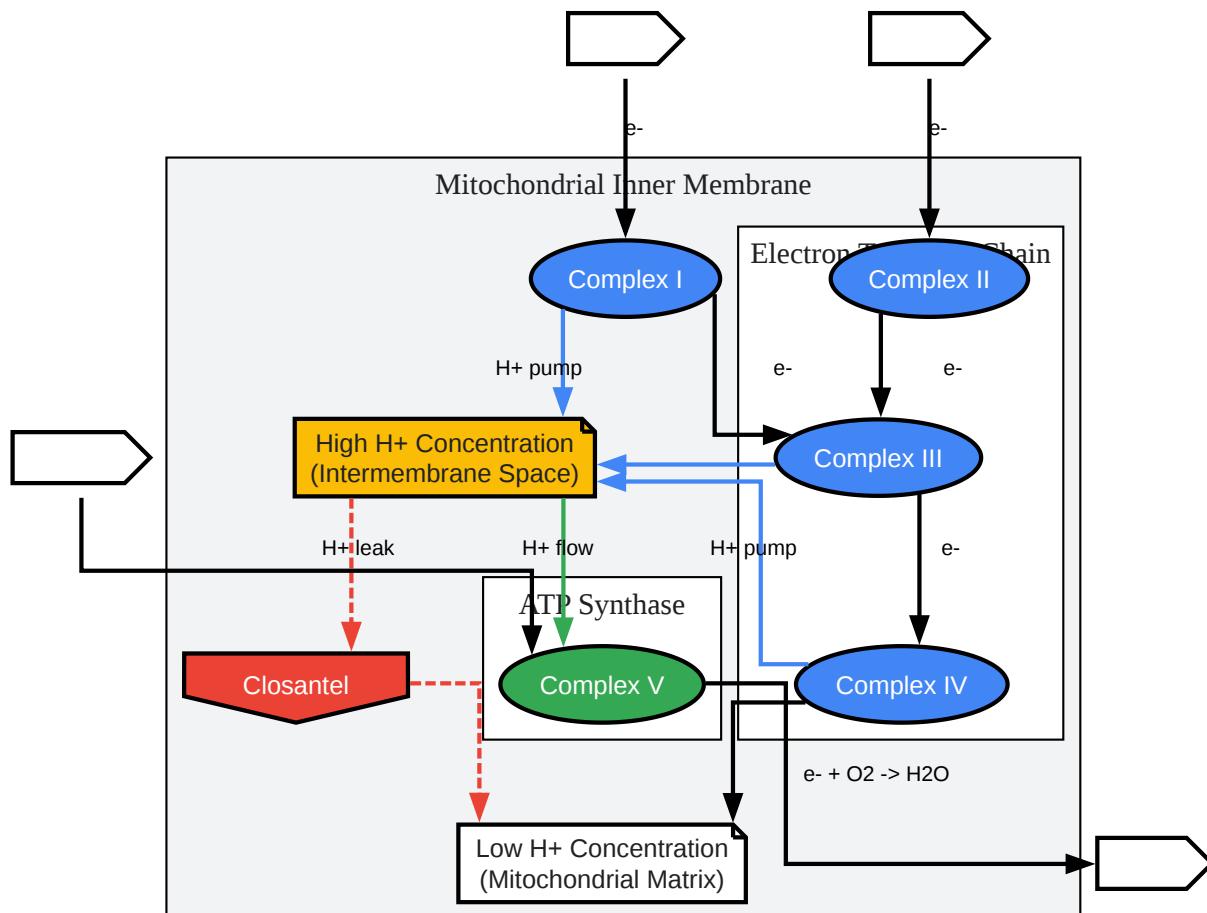
- Calculate the mean worm burden for the control group and the treated group.
- The percentage efficacy is calculated using the following formula:

Efficacy (%) = ((Mean worm count in control group - Mean worm count in treated group) / Mean worm count in control group) * 100

Mandatory Visualizations

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

Closantel disrupts the parasite's energy metabolism by acting as a protonophore, uncoupling oxidative phosphorylation in the mitochondria. This leads to the dissipation of the proton gradient across the inner mitochondrial membrane, which is essential for ATP synthesis.

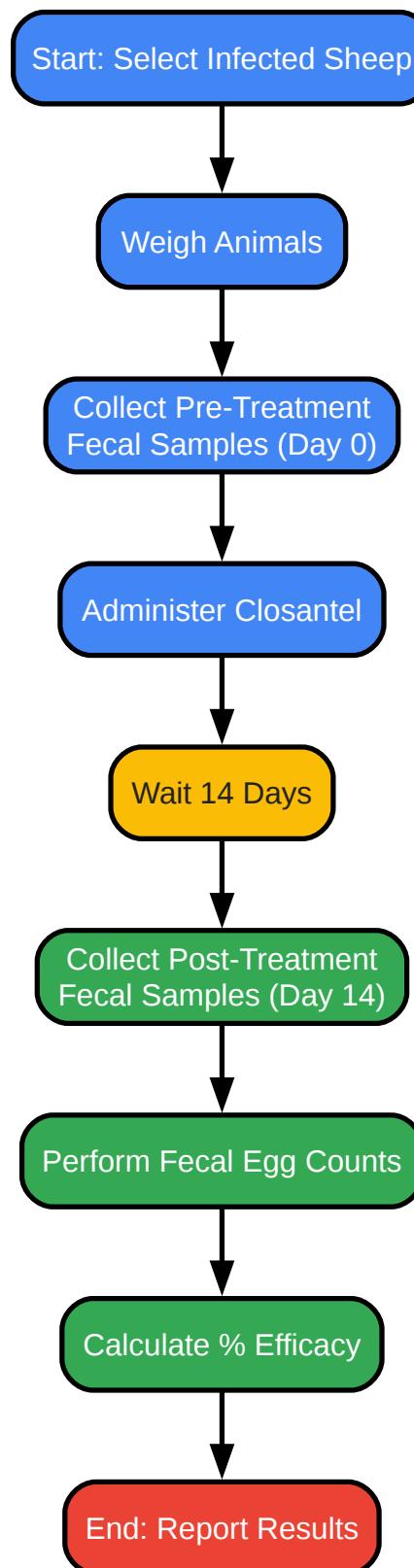


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Caption: Closantel uncouples oxidative phosphorylation in parasite mitochondria.

Experimental Workflow: Fecal Egg Count Reduction Test (FECRT)

The following diagram illustrates the key steps in conducting a Fecal Egg Count Reduction Test.

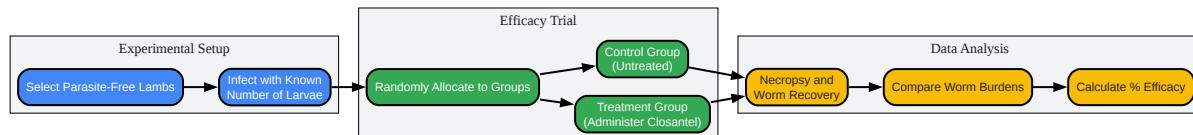


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Caption: Workflow for the Fecal Egg Count Reduction Test (FECRT).

Logical Relationship: Controlled Efficacy Test Design

This diagram outlines the logical design of a controlled efficacy test for anthelmintic evaluation.



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Caption: Logical design of a controlled efficacy test.

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